

CS476 course syllabus and learning objectives

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An In-depth Technical Guide to the Core of **CS476**: Programming Language Design

Introduction

This document provides a comprehensive technical overview of the **CS476** course on Programming Language Design. The primary objective of this course is to equip students with the foundational knowledge and practical skills to understand, describe, and reason about the features of various programming languages. The curriculum delves into the theoretical frameworks used to define language behavior and includes the practical implementation of interpreters for these languages. Key paradigms covered include imperative, functional, and object-oriented programming.^[1]

Core Learning Objectives

Upon successful completion of **CS476**, individuals will have mastered the ability to:

- **Formally Describe Language Syntax and Semantics:** Develop a formal understanding of how to specify the structure and meaning of programming languages.^[1]
- **Implement and Extend Interpreters:** Gain hands-on experience in building interpreters for new programming languages and augmenting existing ones with new features.^[1]
- **Utilize Mathematical Tools for Program Specification:** Apply a range of mathematical and logical tools to formally specify and reason about program behavior.^[1]

- Understand Diverse Language Paradigms: Comprehend the distinguishing features and underlying principles of imperative, functional, object-oriented, and logic programming paradigms.^[1]
- Formalize and Implement Type Systems: Formally describe type systems and implement both type checking and type inference algorithms.^[1]

Course Structure and Assessment

The course is structured to provide a balance of theoretical knowledge and practical application. Student performance is evaluated through a combination of programming and written assignments.

Assessment Methodology

A summary of the assessment components and their respective weightings is provided in the table below.

Assessment Component	Description
Programming Assignments	Implementation of interpreters, type checkers, and other language features using OCaml.
Written Assignments	Application of logical systems and formal methods to programming language design.

Note: Specific weightings for each assignment are typically provided in the detailed course schedule.

Experimental Protocols: Assignment Methodologies

The assignments in this course are designed to provide hands-on experience with the concepts taught in lectures.

Programming Assignments Protocol:

- Specification Review: A detailed specification of a programming language feature is provided.

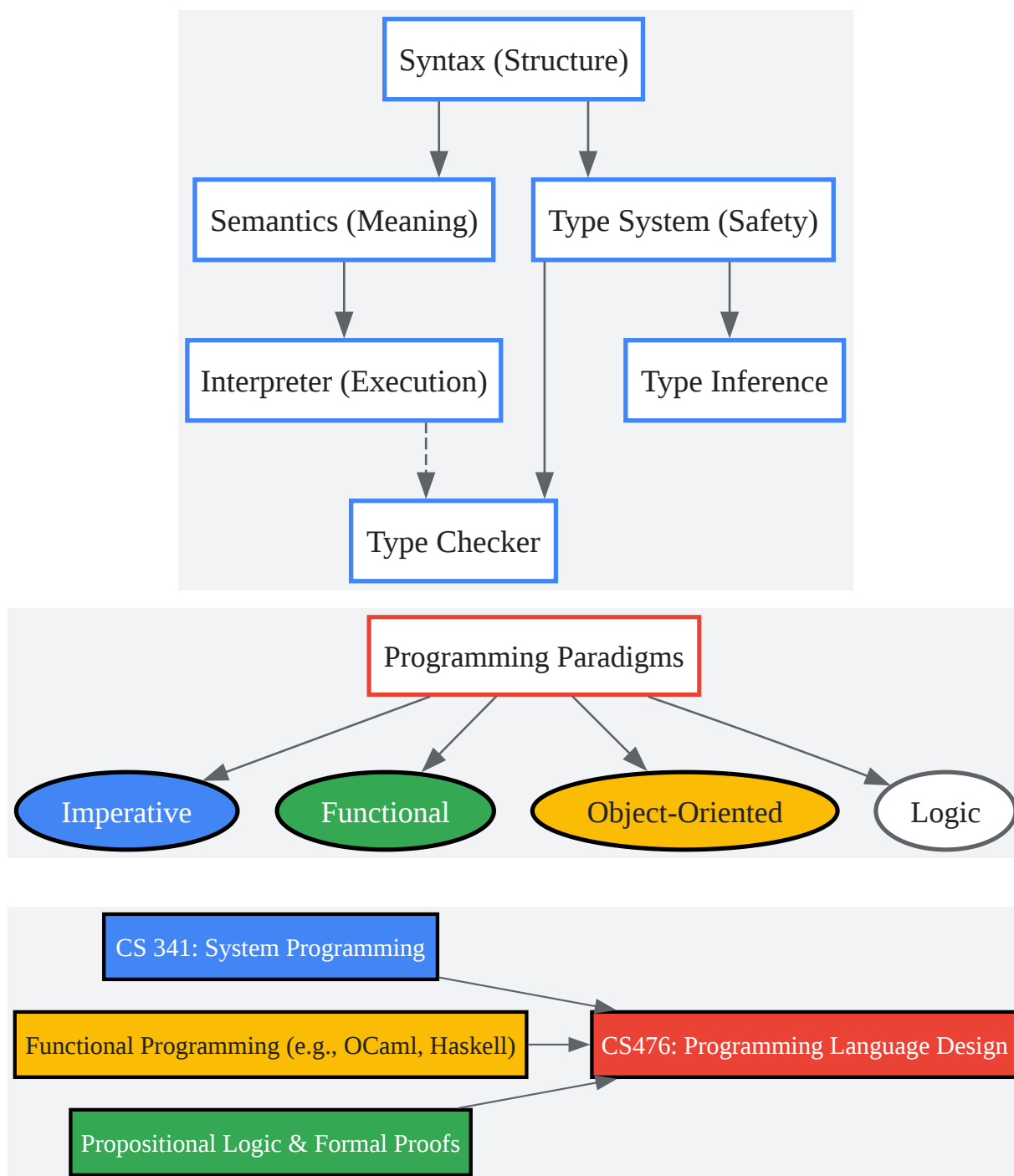
- **Implementation in OCaml:** Students implement the specified feature, such as an interpreter or a type checker, using the OCaml programming language.
- **Initial Submission and Feedback:** The initial implementation is submitted for review and feedback.
- **Revision and Final Submission:** Students incorporate the feedback to refine their implementation for the final submission.

Written Assignments Protocol:

- **Problem Statement:** A problem related to the logical or mathematical foundations of programming languages is presented.
- **Formal Analysis:** Students apply formal methods and logical systems to analyze and solve the problem.
- **Submission:** The formal written analysis is submitted for evaluation.

Key Conceptual Frameworks

The course covers several fundamental concepts in programming language design. The relationships between these concepts can be visualized as a logical workflow.



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References

- 1. CS 476: Programming Language Design · Syllabus [cs.uic.edu]
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